

Technical Guide: 2,3,6-Trichlorophenol-d2

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Compound of Interest

Compound Name: 2,3,6-Trichlorophenol-d2

Cat. No.: B12395710

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,3,6-Trichlorophenol-d2**, a deuterated analog of the environmental pollutant 2,3,6-trichlorophenol. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize isotopically labeled compounds for various applications, including as internal standards in analytical chemistry.

Compound Identification and Properties

The specific CAS number for a deuterated version of 2,3,6-Trichlorophenol is 93951-81-6 for 2,3,6-Trichlorophenol-4,5-d2.^[1] For the purpose of this guide, we will focus on this specific isotopologue. The non-deuterated form, 2,3,6-trichlorophenol, has the CAS number 933-75-5.^{[2][3]}

Physicochemical Data

The following table summarizes the key physical and chemical properties of both the deuterated and non-deuterated forms of 2,3,6-trichlorophenol.

Property	2,3,6-Trichlorophenol-4,5-d2	2,3,6-Trichlorophenol
CAS Number	93951-81-6[1]	933-75-5[2][3]
Molecular Formula	C ₆ H ₂ Cl ₃ O	C ₆ H ₃ Cl ₃ O[3]
Molecular Weight	199.46 g/mol [1]	197.45 g/mol [3]
Appearance	-	Colorless needles or purple crystalline solid[2]
Melting Point	-	53-55 °C[3]
Boiling Point	-	88 °C at 0.4 mmHg[3]
Solubility	-	Soluble in methanol (0.1 g/mL) [3]
pKa	-	5.8[2]
LogP	-	3.77[2]

Experimental Protocols

Deuterated standards like **2,3,6-Trichlorophenol-d2** are crucial for accurate quantification in analytical methods, particularly in isotope dilution mass spectrometry. The following is a detailed experimental protocol based on the principles of U.S. Environmental Protection Agency (EPA) Method 1625 for the analysis of semivolatile organic compounds in water.[4][5]

Analysis of 2,3,6-Trichlorophenol in Water by Isotope Dilution GC/MS (Based on EPA Method 1625)

This method is applicable to the determination of 2,3,6-trichlorophenol in municipal and industrial wastewater.[4]

2.1.1. Principle

A known concentration of **2,3,6-Trichlorophenol-d2** (the internal standard) is added to a water sample. The sample is then extracted, concentrated, and analyzed by Gas Chromatography-

Mass Spectrometry (GC/MS). The ratio of the native analyte to the isotopically labeled standard is used for quantification, which corrects for variations in extraction efficiency and instrumental response.[4]

2.1.2. Reagents and Standards

- Reagents: Methylene chloride (pesticide grade or equivalent), Sodium sulfate (anhydrous, reagent grade), Methanol (HPLC grade), Acetonitrile (HPLC grade), Phosphoric acid (reagent grade).
- Standards:
 - Stock Solution: Prepare a stock solution of non-deuterated 2,3,6-trichlorophenol in methanol.
 - Internal Standard Spiking Solution: Prepare a solution of **2,3,6-Trichlorophenol-d2** in a suitable solvent at a concentration appropriate for spiking into the samples.
 - Calibration Standards: Prepare a series of calibration standards containing known concentrations of native 2,3,6-trichlorophenol and a constant concentration of **2,3,6-Trichlorophenol-d2**.

2.1.3. Sample Preparation and Extraction

- Sample Collection: Collect water samples in 1-liter amber glass bottles. If residual chlorine is present, dechlorinate by adding 80 mg of sodium thiosulfate per liter of sample.[4] Preserve the sample by cooling to 4°C.
- Spiking: Add a known amount of the **2,3,6-Trichlorophenol-d2** internal standard spiking solution to the 1-liter water sample.
- pH Adjustment and Extraction:
 - Adjust the sample pH to >11 with 5N NaOH.
 - Extract the sample with methylene chloride using a separatory funnel (three times with 60 mL portions) or a continuous liquid-liquid extractor.

- Combine the methylene chloride extracts.
- Adjust the pH of the aqueous phase to <2 with 6N H₂SO₄.
- Extract the acidified sample again with methylene chloride (three times with 60 mL portions).
- Combine all methylene chloride extracts.
- Drying and Concentration:
 - Dry the combined extract by passing it through a column of anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL using a Kuderna-Danish (K-D) apparatus.

2.1.4. GC/MS Analysis

- Gas Chromatograph Conditions (Example):
 - Column: 30 m x 0.25 mm ID fused silica capillary column coated with a 0.25 µm film of a suitable stationary phase (e.g., 5% phenylmethylpolysiloxane).
 - Injector Temperature: 250°C.
 - Oven Temperature Program: Initial temperature of 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer Conditions (Example):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Mode: Selected Ion Monitoring (SIM) or full scan. For SIM, monitor characteristic ions for both native and deuterated 2,3,6-trichlorophenol. For example, for 2,3,6-trichlorophenol, characteristic m/z values could be 196, 198, and 110.[\[2\]](#)
 - Mass Range: 50-550 amu for full scan.

2.1.5. Quantification

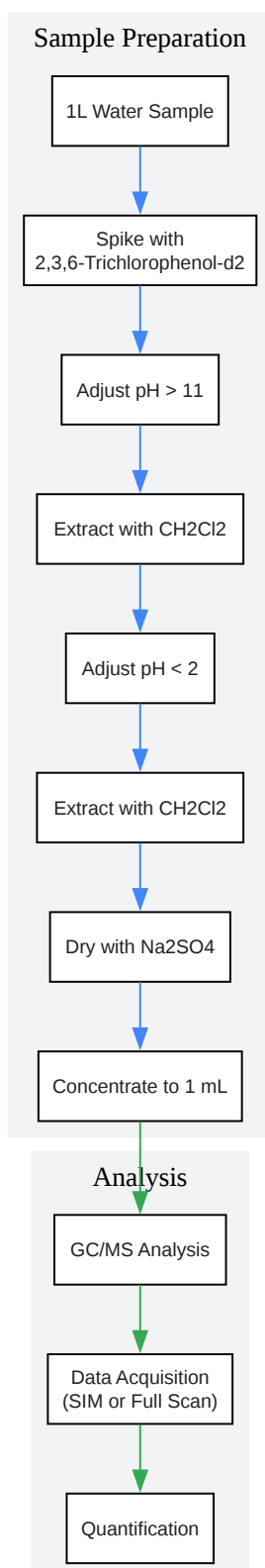
Calculate the concentration of 2,3,6-trichlorophenol in the sample using the response factor determined from the calibration curve and the known concentration of the added internal standard.

Metabolism and Biological Fate

Trichlorophenols, upon entering a biological system, are typically metabolized to facilitate their excretion. The primary metabolic pathway involves conjugation with glucuronic acid or sulfate. [6] This process increases the water solubility of the compound, allowing for its elimination primarily through urine.[6] In some biological systems, trichlorophenols can also undergo oxidative dechlorination.[7]

Mandatory Visualization

The following diagram illustrates the general workflow for the analysis of 2,3,6-Trichlorophenol in a water sample using an isotope dilution GC/MS method.



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Caption: Workflow for the analysis of 2,3,6-Trichlorophenol in water by isotope dilution GC/MS.

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